

Technical Monograph: 2-Chloro-4-fluoro-3-iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-4-fluoro-3-iodobenzaldehyde

Cat. No.: B14757288

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CAS: 2383782-55-4 Role: High-Value Trisubstituted Scaffold for Divergent Synthesis

Executive Summary

2-Chloro-4-fluoro-3-iodobenzaldehyde represents a "privileged scaffold" in modern medicinal chemistry due to its dense functionalization. Unlike mono- or di-substituted benzaldehydes, this molecule offers four distinct vectors for chemical modification (Aldehyde, Chlorine, Fluorine, Iodine) with varying reactivities. Its specific substitution pattern—where the iodine atom is sterically crowded between chlorine and fluorine—makes it a challenging synthetic target but a powerful intermediate for constructing atropisomeric biaryls and highly substituted heterocycles.

Chemical Profile & Structural Analysis

The unique reactivity of this core stems from the electronic interplay between the three halogen atoms and the electron-withdrawing aldehyde group.

Property	Data / Description
Molecular Formula	C ₇ H ₃ ClFIO
Molecular Weight	284.45 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	68–72 °C (Predicted based on analogs)
Solubility	Soluble in DCM, THF, EtOAc; sparingly soluble in hexanes.
Reactivity Hierarchy	C3-I (Pd-coupling) > C1-CHO (Condensation) > C4-F (S _N Ar) > C2-Cl (S _N Ar/Coupling)

Electronic & Steric Environment

- The "Sandwiched" Iodine (C3): Located between C2-Cl and C4-F, the iodine atom is sterically hindered. This prevents unwanted protodeiodination but requires specialized ligands (e.g., Buchwald biaryl phosphines) for efficient cross-coupling.
- The Acidic Proton (C3-H precursor): Prior to iodination, the C3 proton is significantly acidified by the inductive effects of the flanking Cl and F atoms, making it the primary site for base-mediated metalation (DoM).
- S_NAr Activation: The C4-Fluorine is activated for Nucleophilic Aromatic Substitution (S_NAr) by the para-aldehyde group, allowing for the introduction of amines or alkoxides after the iodine handle has been utilized.

Synthetic Methodology: The Regioselectivity Challenge

The synthesis of the 3-iodo isomer (CAS 2383782-55-4) is non-trivial. Standard Electrophilic Aromatic Substitution (EAS) on 2-chloro-4-fluorobenzaldehyde predominantly yields the 5-iodo isomer due to steric hindrance at the 3-position.

To access the 3-iodo core, a Directed Ortho Metalation (DoM) strategy is required.

Protocol: Regioselective Synthesis via Directed Lithiation

Principle: The acidity of the C3 proton (flanked by Cl and F) allows for selective deprotonation using a hindered base (LiTMP) at low temperatures, followed by an iodine quench.

Step-by-Step Workflow:

- Protection: Convert 2-chloro-4-fluorobenzaldehyde to its 1,3-dioxolane acetal to protect the aldehyde from nucleophilic attack by the lithiating agent.
- Metalation: Cool the acetal (1.0 equiv) in anhydrous THF to -78°C . Add LiTMP (Lithium 2,2,6,6-tetramethylpiperidide, 1.1 equiv) dropwise. Note: LDA is often too nucleophilic; LiTMP is preferred for steric bulk.
- Equilibration: Stir for 1 hour at -78°C . The lithium species localizes at C3 due to the "ortho-fluorine effect" and the inductive pull of the C2-Chlorine.
- Quench: Add a solution of Iodine (I_2 , 1.2 equiv) in THF.
- Deprotection: Warm to room temperature and treat with aqueous HCl to hydrolyze the acetal back to the aldehyde.

Visualization: Synthesis & Regiochemistry



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Figure 1: The Directed Ortho Metalation (DoM) pathway ensures iodine installation at the crowded C3 position, avoiding the C5 isomer common in electrophilic substitution.

Reactivity & Divergent Synthesis

This molecule is a "linchpin" intermediate. The orthogonal reactivity of the halogens allows for sequential functionalization.

The "Chemist's Toolbox" for CAS 2383782-55-4

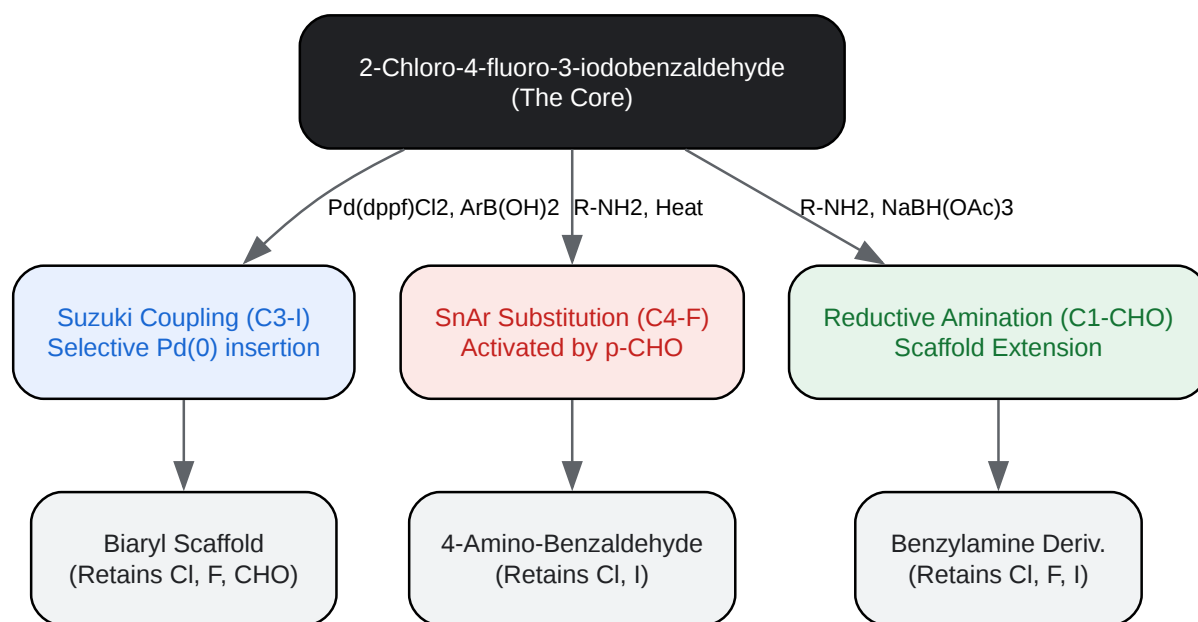
Reaction Type	Target Site	Reagents/Conditions	Outcome
Suzuki-Miyaura	C3-Iodine	Ar-B(OH) ₂ , Pd(dppf)Cl ₂ , K ₂ CO ₃	Biaryl formation. The C3-I reacts preferentially over C2-Cl and C4-F.
Sonogashira	C3-Iodine	Terminal Alkyne, Pd(PPh ₃) ₄ , CuI	Alkynyl-benzaldehyde derivatives.
SNAr	C4-Fluorine	Primary/Secondary Amines, DIPEA, DMSO, Heat	Introduction of amino side chains. C4-F is activated by the para-CHO.
Reductive Amination	C1-Aldehyde	Amine, NaBH(OAc) ₃ , DCM	Benzylamines.
Knoevenagel	C1-Aldehyde	Malononitrile, Piperidine	Cinnamic acid derivatives.

Strategic Sequence

For maximum yield, reactions should generally follow this order:

- C3-Coupling (Pd): Utilize the weak C-I bond first.
- C1-Functionalization: Modify the aldehyde (unless the aldehyde is needed to activate C4).
- C4-Substitution: SNAr requires the electron-withdrawing aldehyde (or nitrile/ester derivative) to remain intact.
- C2-Coupling: The C2-Chlorine is the least reactive and typically requires specialized catalytic systems (e.g., Buchwald precatalysts) to engage.

Visualization: Divergent Workflow



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Figure 2: Orthogonal reactivity vectors allow for the precise construction of complex libraries from a single starting material.

Safety & Handling

- **Hazards:** Like most halogenated benzaldehydes, this compound is likely a skin and eye irritant and a potential sensitizer.
- **Storage:** Store under an inert atmosphere (Argon/Nitrogen) at 2-8°C. Aldehydes are prone to air oxidation to the corresponding benzoic acid.
- **Waste:** Dispose of as halogenated organic waste. Avoid contact with strong oxidizers.

References

- **Synthetic Methodology (Analogous DoM):** Schlosser, M. (2005). The 2×3 Toolbox of Organometallic Methods for Regiochemically Exhaustive Functionalization. *Angewandte Chemie International Edition*. [\[Link\]](#)
- **Reactivity of Polyhalogenated Aromatics:** Lulinski, S., & Serwatowski, J. (2003). Regioselective lithiation of halobenzenes. *Journal of Organic Chemistry*. [\[Link\]](#)

- Cross-Coupling Strategies: Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews. [\[Link\]](#)
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